

safe handling and storage procedures for 2-Benzylamino-4-methylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Benzylamino-4-methylpyridine

Cat. No.: B077082

[Get Quote](#)

Application Notes and Protocols for 2-Benzylamino-4-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and storage of **2-Benzylamino-4-methylpyridine** (CAS No: 58088-62-3), a compound often utilized in chemical synthesis and drug discovery. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Compound Identification and Properties

Property	Value	Reference
Chemical Name	2-Benzylamino-4-methylpyridine	[1]
CAS Number	58088-62-3	[1]
Molecular Formula	C ₁₃ H ₁₄ N ₂	[1][2]
Molecular Weight	198.26 g/mol	[1][2]
Melting Point	98-100 °C	[1][2]
Density	1.084 ± 0.06 g/cm ³ (Predicted)	[1]

Hazard Identification and Safety Precautions

2-Benzylamino-4-methylpyridine is classified as a hazardous substance. The following table summarizes its GHS hazard classifications and the corresponding precautionary statements.

Hazard Class	Hazard Statement	Precautionary Statement (Prevention)	Precautionary Statement (Response)	Precautionary Statement (Storage)	Precautionary Statement (Disposal)
Skin Irritation, Category 2	H315: Causes skin irritation	P264: Wash skin thoroughly after handling. [1] P280: Wear protective gloves/protective clothing/eye protection/face protection. [1]	P302+P352: IF ON SKIN: Wash with plenty of water. [1] P332+P317: If skin irritation occurs: Get medical help. [1] P362+P364: Take off contaminated clothing and wash it before reuse. [1]		
Eye Irritation, Category 2A	H319: Causes serious eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection. [1]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue		

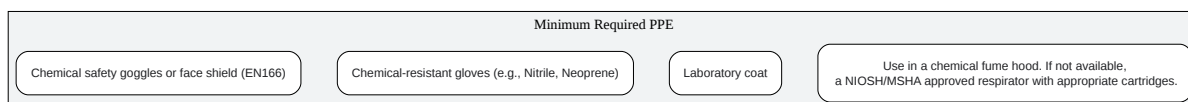
		rinsing.[1] If eye irritation persists: Get medical advice/attention.			
Specific Target Organ Toxicity - Single Exposure, Category 3 (Respiratory system)	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]	P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] P319: Get medical help if you feel unwell.[1]	P403+P233: Store in a well-ventilated place. Keep container tightly closed. [1] P405: Store locked up.[1]	P501: Dispose of contents/container to an approved waste disposal plant.[1]
		P271: Use only outdoors or in a well-ventilated area.[1]			
Acute Toxicity, Oral, Category 3	H301: Toxic if swallowed	P264: Wash hands thoroughly after handling.[3]	P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[3] P330: Rinse mouth. [3]		
		P270: Do not eat, drink or smoke when using this product.[3]			
Acute Toxicity, Dermal, Category 3	H311: Toxic in contact with skin	P280: Wear protective gloves/protective clothing. [3]	P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3]		

P312: Call a
POISON
CENTER or
doctor/physici
an if you feel
unwell.[3]
P361:
Remove/Take
off
immediately
all
contaminated
clothing.[3]

Note: Some hazard classifications are based on the closely related compound 2-Amino-4-methylpyridine and should be considered as potential hazards for **2-Benzylamino-4-methylpyridine**.

Experimental Protocols: Safe Handling

A comprehensive assessment of PPE is essential. The following diagram outlines the minimum required PPE.



[Click to download full resolution via product page](#)

Caption: Minimum Personal Protective Equipment (PPE) for handling **2-Benzylamino-4-methylpyridine**.

- Work Area: Always handle **2-Benzylamino-4-methylpyridine** in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Avoidance of Contact: Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[6\]](#) Do not breathe dust or vapors.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools.[\[1\]](#)
- Static Discharge: Take precautionary measures against static discharge.

Storage Procedures

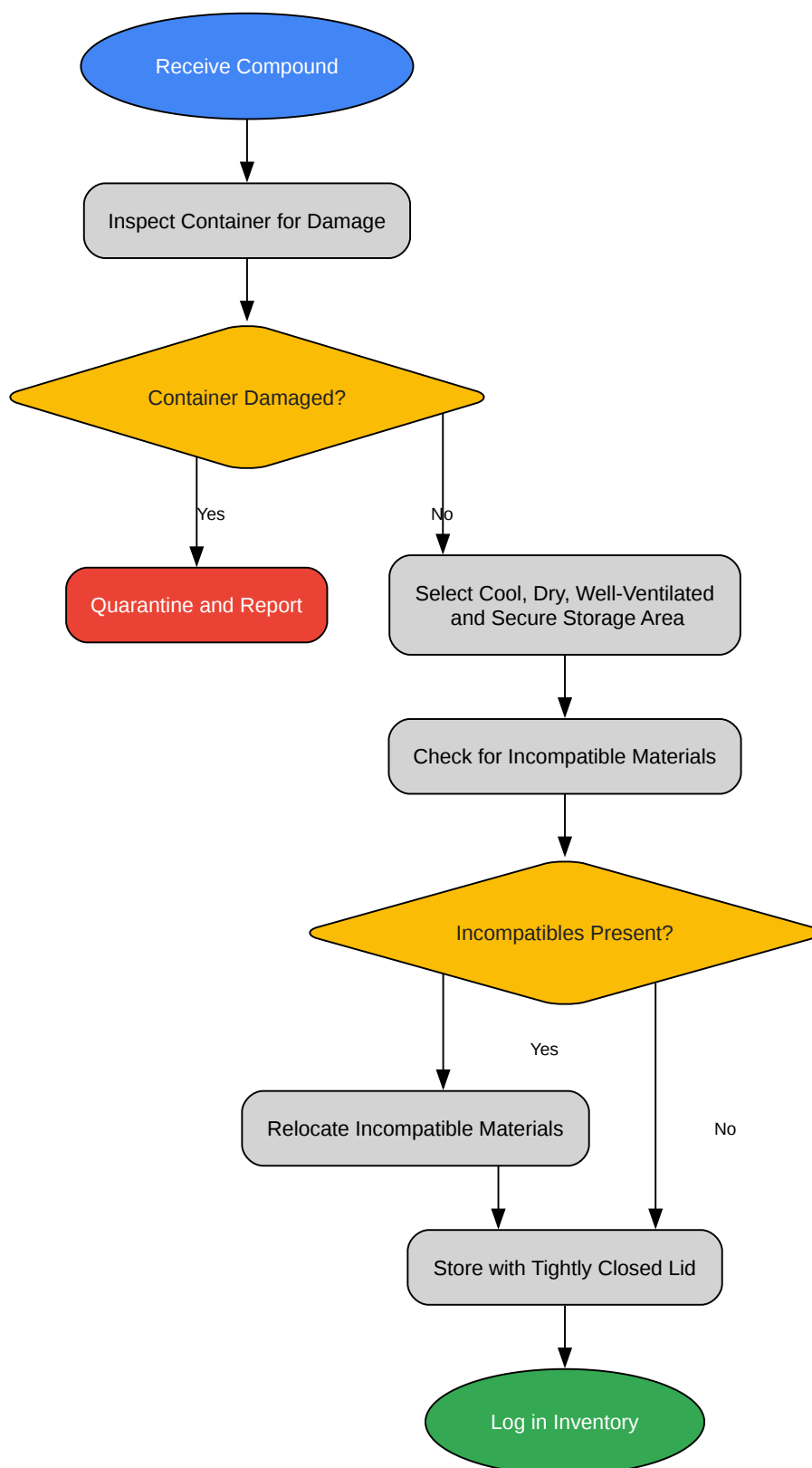
Proper storage is critical to maintain the stability and integrity of **2-Benzylamino-4-methylpyridine**.

Parameter	Recommendation
Temperature	Store in a cool, dry place. [1]
Ventilation	Store in a well-ventilated area. [1] [4]
Container	Keep container tightly closed. [1] [4]
Security	Store locked up. [1]

To prevent hazardous reactions, avoid storing **2-Benzylamino-4-methylpyridine** with the following:

- Strong oxidizing agents[\[4\]](#)[\[5\]](#)
- Strong acids[\[5\]](#)
- Acid anhydrides[\[5\]](#)
- Acid chlorides[\[5\]](#)

The following flowchart details the appropriate storage protocol.



[Click to download full resolution via product page](#)

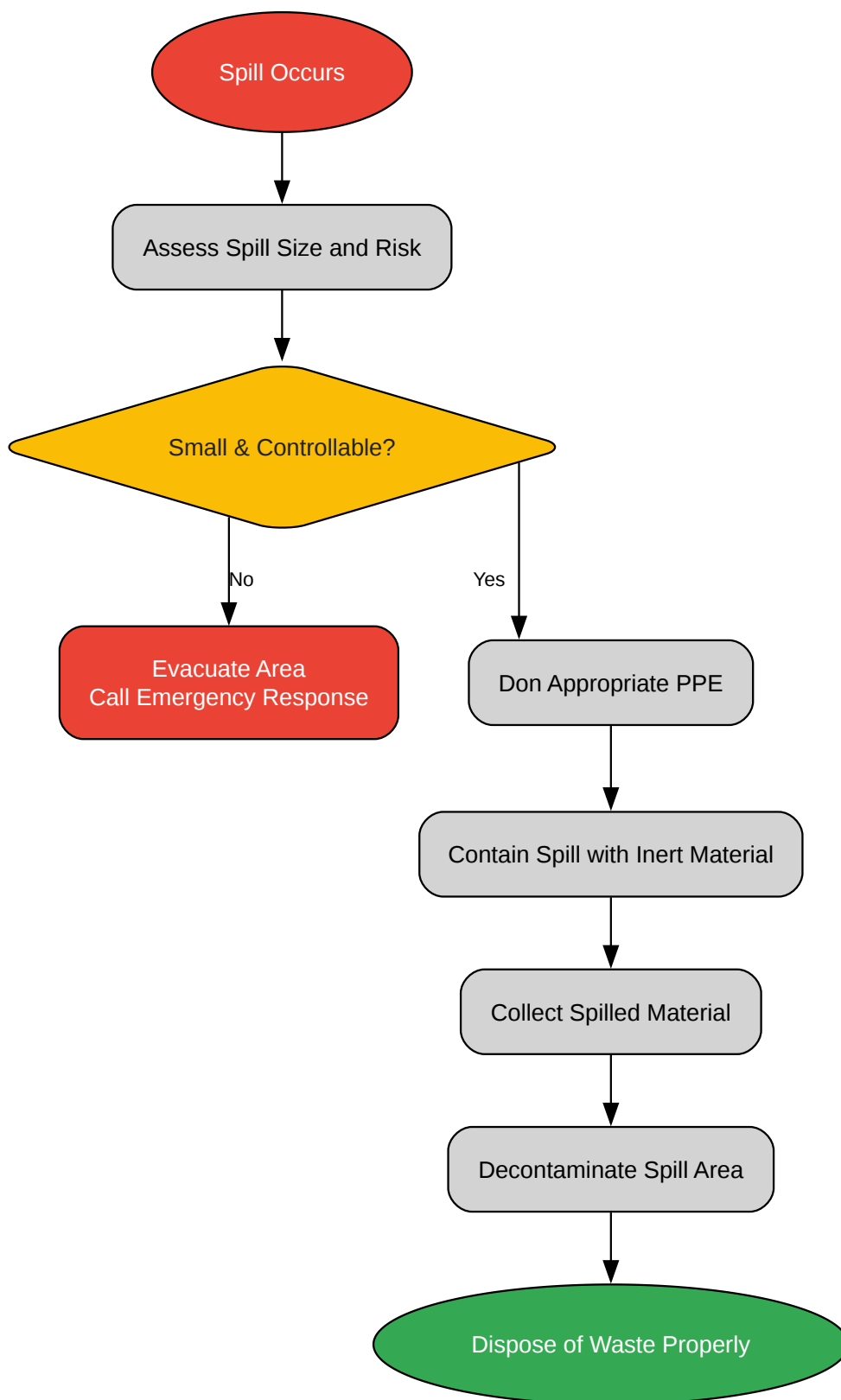
Caption: Protocol for the safe storage of **2-Benzylamino-4-methylpyridine**.

Emergency Procedures

Exposure Route	First-Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1][4]
Skin Contact	Take off immediately all contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1][3][4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][4]
Ingestion	Rinse mouth. Immediately call a POISON CENTER or doctor.[3][6]

- Evacuation: Evacuate personnel from the immediate area.
- Ventilation: Ensure adequate ventilation.
- Containment: Wear appropriate PPE. For solid spills, sweep up and shovel into a suitable container for disposal.[5] For liquid spills, soak up with inert absorbent material and place in a closed container for disposal.[4]
- Cleaning: Clean the spill area thoroughly.
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations.[1][4]

The decision-making process for responding to a spill is illustrated below.



[Click to download full resolution via product page](#)

Caption: Decision workflow for responding to a **2-Benzylamino-4-methylpyridine** spill.

Disposal Considerations

Dispose of contents and container in accordance with all local, regional, national and international regulations.[1] It is recommended to use a licensed professional waste disposal service to dispose of this material.[4]

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. Always refer to the most current Safety Data Sheet (SDS) for **2-Benzylamino-4-methylpyridine** before use. All personnel handling this chemical must be adequately trained in its safe handling and emergency procedures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 58088-62-3 CAS MSDS (2-BENZYLAMINO-4-METHYLPYRIDINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. jubilantingrevia.com [jubilantingrevia.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. lobachemie.com [lobachemie.com]
- To cite this document: BenchChem. [safe handling and storage procedures for 2-Benzylamino-4-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077082#safe-handling-and-storage-procedures-for-2-benzylamino-4-methylpyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com